

Safeguarding Your Research: A Guide to Handling 4-Nitrocinnamic Acid

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Compound of Interest

Compound Name: 4-Nitrocinnamic acid

Cat. No.: B019240

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Researchers and scientists working with **4-Nitrocinnamic acid** must adhere to stringent safety protocols to mitigate potential risks. This guide provides essential safety and logistical information, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans to ensure a safe laboratory environment.

While some safety data sheets (SDS) classify **4-Nitrocinnamic acid** as a non-hazardous substance, others indicate that it can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2][3]} Given the conflicting information, it is prudent to handle this chemical with a comprehensive safety approach.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Nitrocinnamic acid** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses or Goggles	Chemical safety goggles or glasses with side shields.	Protects eyes from splashes and dust particles.[4]
Face Shield	Recommended when there is a significant risk of splashing.	Provides full-face protection from chemical splashes.[5]	
Hand Protection	Gloves	Nitrile or butyl rubber gloves.	Prevents direct skin contact and potential irritation.[5]
Body Protection	Laboratory Coat	Standard laboratory coat.	Protects skin and personal clothing from contamination.[4]
Protective Clothing	As needed for extensive handling.	Provides an additional barrier against spills and contamination.[4]	
Respiratory Protection	Dust Mask	NIOSH-approved N95 or equivalent respirator.	Required when dust is generated to prevent respiratory irritation.[5] [6]

Chemical and Physical Properties

Understanding the properties of **4-Nitrocinnamic acid** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₉ H ₇ NO ₄
Molecular Weight	193.16 g/mol [7]
Appearance	Yellow crystalline powder[8]
Melting Point	289 °C (decomposes)[6]
Solubility	Sparingly soluble in water[8]
Occupational Exposure Limits	Not available (OSHA PEL, NIOSH REL, ACGIH TLV)[2]

Experimental Protocols

Handling and Storage:

- Ventilation: Always handle **4-Nitrocinnamic acid** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[2][4]
- Avoid Dust Generation: Minimize the creation of dust when handling the solid material.[4]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[2]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated location, away from incompatible substances.[2][8]

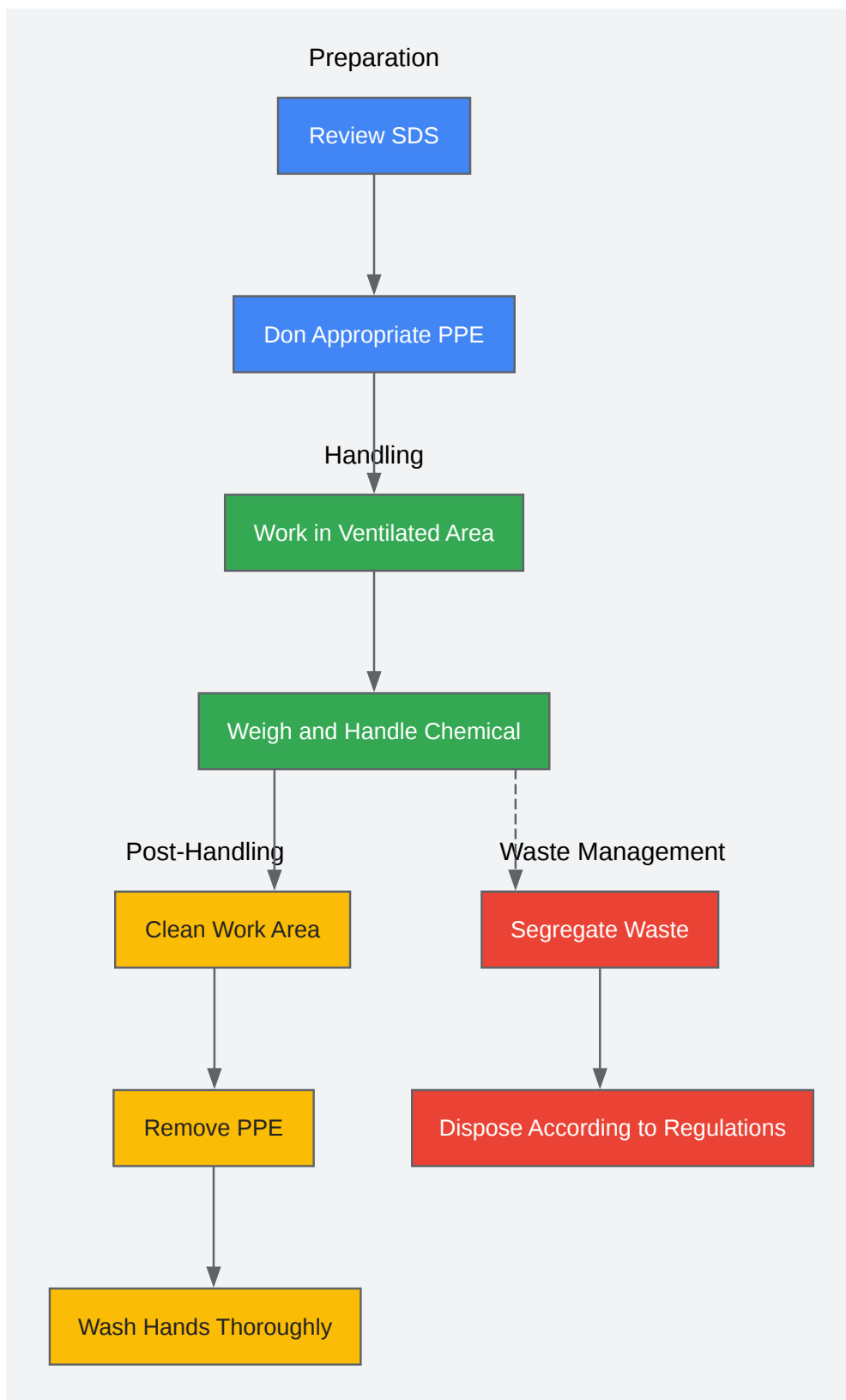
Spill Management:

- Containment: In case of a spill, prevent further spread.
- Cleanup: Carefully sweep or vacuum the spilled solid material, avoiding dust generation.[4]
Place the material into a suitable container for disposal.
- Ventilation: Ensure the area is well-ventilated.[4]

Disposal Plan:

Dispose of **4-Nitrocinnamic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[2] It should be disposed of at an approved waste disposal plant.^[9] Do not let the product enter drains.^[4]

Workflow for Handling 4-Nitrocinnamic Acid



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Caption: Workflow for the safe handling of **4-Nitrocinnamic acid**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. aksci.com [aksci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. leelinework.com [leelinework.com]
- 6. 4-Nitrocinnamic acid, predominantly trans 97 619-89-6 [sigmaaldrich.com]
- 7. trans-4-Nitrocinnamic acid | C₉H₇NO₄ | CID 737157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- 9. fishersci.com [fishersci.com]
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